

## CAS number 25371-93-1 basic information

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### Compound of Interest

Compound Name: 1-o-Tolyl-1H-imidazole

CAS No.: 25371-93-1

Cat. No.: B1602811

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Topic: Technical Guide: 1-(o-Tolyl)-1H-imidazole (CAS 25371-93-1) – Synthesis, Ligand Design, and Catalytic Utility.

## Executive Summary

1-(o-Tolyl)-1H-imidazole (CAS 25371-93-1), also known as 1-(2-methylphenyl)-1H-imidazole, is a specialized N-aryl imidazole scaffold utilized primarily in organometallic chemistry and drug discovery. Unlike simple imidazoles, the presence of an ortho-methyl group on the N-phenyl ring introduces significant steric hindrance. This structural feature is critical for its role as a precursor to sterically demanding N-heterocyclic carbene (NHC) ligands, which are essential for stabilizing transition metals (Pd, Ru, Au) in high-value catalytic cycles such as C-H activation and cross-coupling reactions.

This guide details the physicochemical profile, validated synthesis protocols, and downstream applications of CAS 25371-93-1, emphasizing its utility in generating "fused" imidazolium salts for catalysis.

## Technical Specifications & Physicochemical Profile

The following data aggregates experimental values relevant for handling and stoichiometric calculations.

Property	Specification
Chemical Name	1-(o-Tolyl)-1H-imidazole; 1-(2-Methylphenyl)imidazole
CAS Number	25371-93-1
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub>
Molecular Weight	158.20 g/mol
Appearance	Colorless to pale yellow liquid or low-melting solid
Boiling Point	~295 °C (at 760 mmHg)
Density	1.04 ± 0.06 g/cm <sup>3</sup>
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol; Insoluble in Water
pKa (Conjugate Acid)	~6.5 (Estimated for N-aryl imidazole)
Storage	Inert atmosphere (Argon/Nitrogen), Room Temperature

## Synthesis Protocol: Copper-Catalyzed N-Arylation

Expert Insight: Direct nucleophilic substitution of aryl halides by imidazole is difficult due to the low nucleophilicity of the imidazole nitrogen and the poor electrophilicity of unactivated aryl halides. The industry-standard approach utilizes a modified Ullmann coupling catalyzed by Copper(I). The use of L-Proline or 1,10-Phenanthroline as a ligand is critical to solubilize the copper species and lower the activation energy, preventing the formation of inactive copper aggregates.

## Reagents & Materials

- Substrate: 2-Iodotoluene (1.0 equiv)
- Nucleophile: Imidazole (1.2 equiv)

- Catalyst: Copper(I) Iodide (CuI) (10 mol%)
- Ligand: L-Proline (20 mol%) or 1,10-Phenanthroline
- Base: Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>) (2.0 equiv)
- Solvent: DMSO (Anhydrous)[1]

## Step-by-Step Methodology

- Setup: Flame-dry a 100 mL Schlenk flask and cool under a stream of Argon.
- Charging: Add CuI (190 mg, 1 mmol), Imidazole (816 mg, 12 mmol), K<sub>2</sub>CO<sub>3</sub> (2.76 g, 20 mmol), and L-Proline (230 mg, 2 mmol) to the flask.
- Inertion: Evacuate and backfill with Argon three times to remove oxygen (Oxygen poisons the Cu(I) catalyst).
- Addition: Add 2-Iodotoluene (2.18 g, 10 mmol) and anhydrous DMSO (20 mL) via syringe.
- Reaction: Seal the flask and heat to 110 °C for 24 hours with vigorous magnetic stirring.
  - Checkpoint: Monitor by TLC (EtOAc/Hexane 1:1). The starting iodide spot should disappear.[2]
- Workup: Cool to room temperature. Dilute with water (50 mL) and extract with Ethyl Acetate (3 x 30 mL).
- Purification: Wash combined organic layers with brine, dry over Na<sub>2</sub>SO<sub>4</sub>, and concentrate in vacuo. Purify via silica gel flash chromatography (Gradient: 10% → 40% EtOAc in Hexanes).
- Yield: Expect 85–92% yield of a pale yellow oil.

## Application: Ligand Design & Catalytic Utility

The primary value of CAS 25371-93-1 lies in its conversion to Imidazolium Salts, which serve as precursors for NHC ligands. The ortho-methyl group restricts rotation around the N-C(aryl)

bond, providing the steric bulk necessary to facilitate the reductive elimination step in catalytic cycles (e.g., Suzuki-Miyaura coupling).

## Workflow: Synthesis of Sterically Demanding NHC Precursors

- Quaternization: React 1-(o-Tolyl)-1H-imidazole with an alkyl halide (e.g., Methyl Iodide or Isopropyl Iodide) in acetonitrile at reflux.
- Product: This yields the imidazolium salt (e.g., 1-Methyl-3-(o-tolyl)imidazolium iodide).
- Activation: Treatment with a strong base (KOtBu) generates the free carbene, which coordinates to metals like Pd(II) or Au(I).

## Visualizing the Catalytic Pathway

The following diagram illustrates the transformation of CAS 25371-93-1 into an active Palladium-NHC catalyst and its role in a cross-coupling cycle.



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Figure 1: Transformation pathway of 1-(o-Tolyl)-1H-imidazole into an active Pd-NHC catalyst. The ortho-tolyl group provides critical steric shielding.

## Safety & Toxicology (GHS Classification)

While specific toxicological data for this derivative is limited, it follows the safety profile of N-substituted imidazoles.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.

#### Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: Handle within a fume hood to avoid inhalation of vapors during heating.
- First Aid: In case of eye contact, rinse cautiously with water for 15 minutes.[3] Remove contact lenses if present.[3][4]

## References

- Synthesis of N-Aryl Imidazoles: Altman, R. A., & Buchwald, S. L. (2006). Cu-Catalyzed Ullmann-Type Coupling of Imidazoles with Aryl Halides. *Journal of Organic Chemistry*, 71(19), 7499–7502. [Link]
- NHC Ligand Design: Diez-Gonzalez, S., Marion, N., & Nolan, S. P. (2009). N-Heterocyclic Carbenes in Late Transition Metal Catalysis. *Chemical Reviews*, 109(8), 3612–3676. [Link]
- General Properties: National Center for Biotechnology Information. (2024).[3] PubChem Compound Summary for CID 12628616, 1-(2-Methylphenyl)-1H-imidazole. [Link]
- Catalytic Applications: Fortman, G. C., & Nolan, S. P. (2011). N-Heterocyclic Carbene (NHC) Ligands and Palladium in Homogeneous Cross-Coupling Catalysis: A Perfect Union. *Chemical Society Reviews*, 40(10), 5151-5169. [Link]

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